

Measuring AZD5718 Target Engagement in Whole Blood: Application Notes and Protocols

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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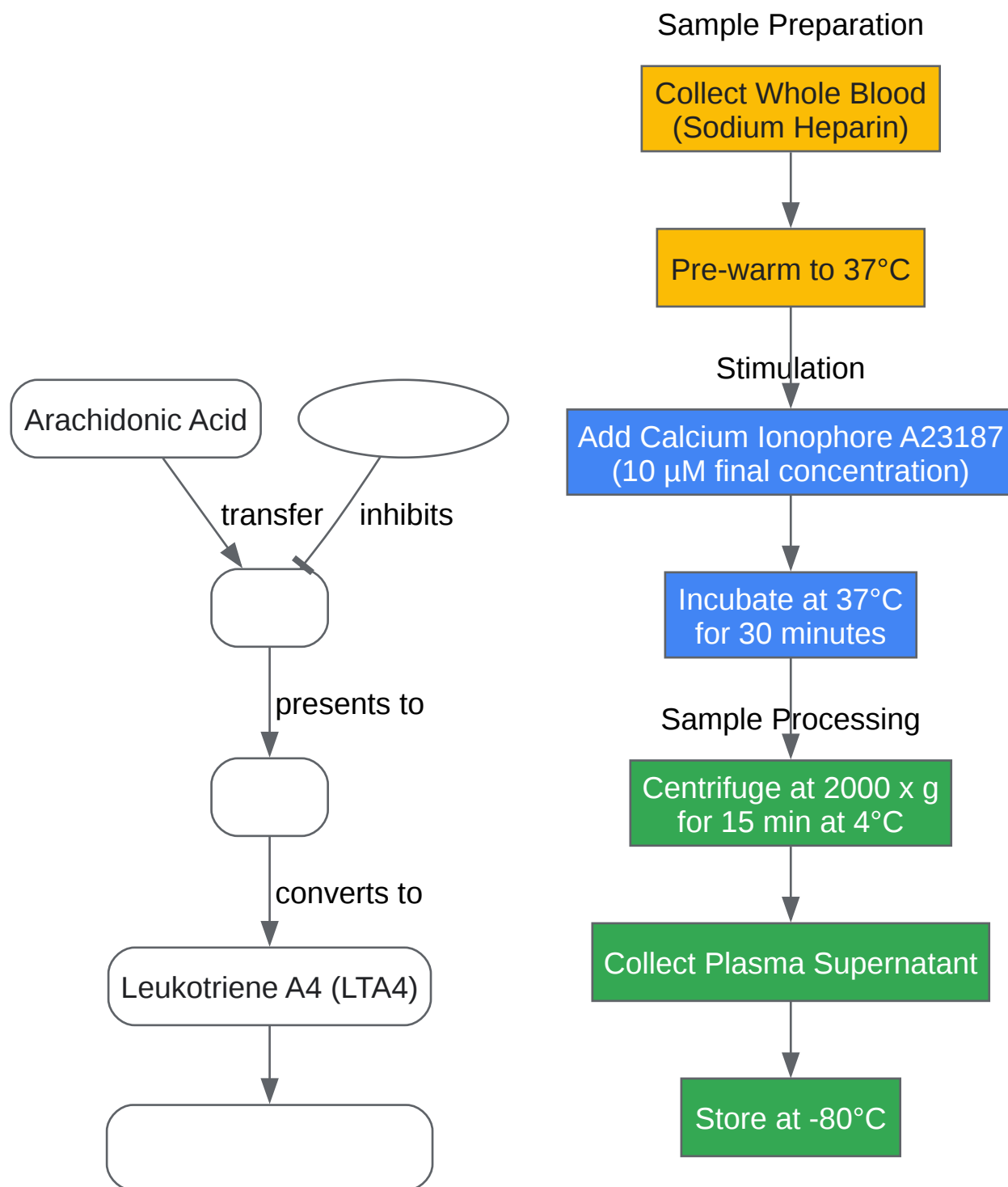
Introduction

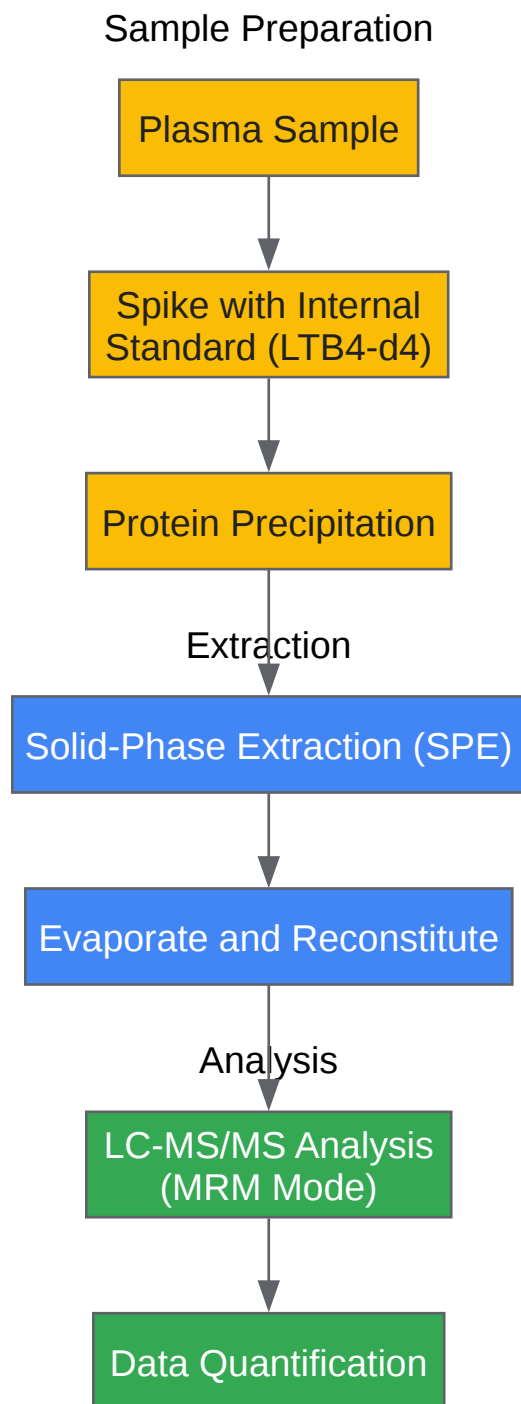
AZD5718 is a potent and reversible inhibitor of the 5-lipoxygenase-activating protein (FLAP), a key protein in the biosynthesis of leukotrienes.^[1] Leukotrienes, such as Leukotriene B4 (LTB4), are pro-inflammatory lipid mediators implicated in various inflammatory diseases. By inhibiting FLAP, **AZD5718** effectively suppresses the production of LTB4.^{[1][2]} Measuring the extent to which **AZD5718** engages its target, FLAP, in a physiological environment is crucial for understanding its pharmacokinetic and pharmacodynamic (PK/PD) relationship and for determining effective dosing in clinical settings.

This document provides detailed application notes and protocols for measuring **AZD5718** target engagement in human whole blood. The primary method described is an ex vivo stimulation assay that quantifies the inhibition of LTB4 production following treatment with **AZD5718**.

Signaling Pathway of AZD5718 Action

AZD5718 targets the 5-lipoxygenase pathway, a critical cascade in the generation of inflammatory leukotrienes from arachidonic acid. The pathway begins with the release of arachidonic acid from the cell membrane, which is then presented to 5-lipoxygenase (5-LO) by FLAP. This interaction is essential for the subsequent conversion of arachidonic acid to Leukotriene A4 (LTA4), the precursor to all leukotrienes. **AZD5718** directly inhibits FLAP, thereby preventing the formation of LTA4 and, consequently, the downstream production of LTB4.





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References

- [1. AZD5718 \[openinnovation.astrazeneca.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
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